

Cyclohexyl propionate material safety data sheet for research labs

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Compound of Interest

Compound Name: Cyclohexyl propionate

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An In-depth Technical Guide to the Material Safety of **Cyclohexyl Propionate** for Research Laboratories

Introduction

Cyclohexyl propionate (CAS No. 6222-35-1) is a carboxylic ester recognized for its characteristic apple- and banana-like fruity aroma.^{[1][2]} Primarily utilized as a synthetic flavoring and fragrance agent, it finds applications in beverages, candy, ice cream, and baked goods.^{[1][2]} While it is considered to have low toxicity in its application as a food additive, proper handling and safety precautions are paramount in a research and development setting.^[1] This guide provides a comprehensive overview of the material safety data for **cyclohexyl propionate**, tailored for researchers, scientists, and drug development professionals. It consolidates critical safety information, physical and chemical properties, handling protocols, and emergency procedures to ensure its safe use in the laboratory.

Section 1: Chemical Identification

This section provides basic identifying information for **cyclohexyl propionate**.

Identifier	Value
IUPAC Name	cyclohexyl propanoate[1]
Synonyms	Cyclohexyl propionate, Propionic acid, cyclohexyl ester[3][4]
CAS Number	6222-35-1[1][4]
Molecular Formula	C ₉ H ₁₆ O ₂ [1][4]
Molecular Weight	156.22 g/mol [1]
Chemical Structure	(Image of chemical structure)

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **cyclohexyl propionate** is presented below. These values are essential for safe handling, storage, and experimental design.

Property	Value	Source(s)
Appearance	Colorless clear liquid	[3]
Odor	Apple- and banana-like aroma	[1][2]
Boiling Point	193°C (at 760 mmHg); 72-73°C (at 10 mmHg)	[2][5]
Melting Point	169°C	[5]
Flash Point	67.78 °C (154.00 °F) TCC	[3]
Density	0.954 g/mL at 25 °C	[2]
Specific Gravity	0.96900 to 0.97400 @ 25.00 °C	[3]
Refractive Index	1.43900 to 1.44600 @ 20.00 °C	[3]
Solubility	Insoluble in water	[1]

Section 3: Hazard Identification and Classification

Cyclohexyl propionate is classified as a combustible liquid.[5] While it is not classified under other major hazard categories, appropriate precautions should always be taken in a laboratory setting.[5]

Hazard Classification	GHS Information	Source(s)
Hazard Statement	H227: Combustible liquid	[5]
Signal Word	Warning	[5][6]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P280: Wear protective gloves/protective clothing/eye protection/face protection. P370+P378: In case of fire: Use dry chemical, carbon dioxide or alcohol-resistant foam for extinction. P403+P235: Store in a well-ventilated place. Keep cool. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	[5]

Section 4: Toxicological Information

The toxicological data for **cyclohexyl propionate** is limited. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[1]

Toxicity Metric	Value	Source(s)
Acute Oral Toxicity	No data available	
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
JECFA Evaluation	No safety concern at current levels of intake when used as a flavouring agent.	[1]

Note: It is crucial to distinguish **Cyclohexyl Propionate** from the structurally similar but more hazardous Allyl **Cyclohexyl Propionate** (CAS 2705-87-5), which is harmful if swallowed or in contact with skin and may cause an allergic skin reaction.[7][8][9][10]

Section 5: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to maintaining a safe laboratory environment.

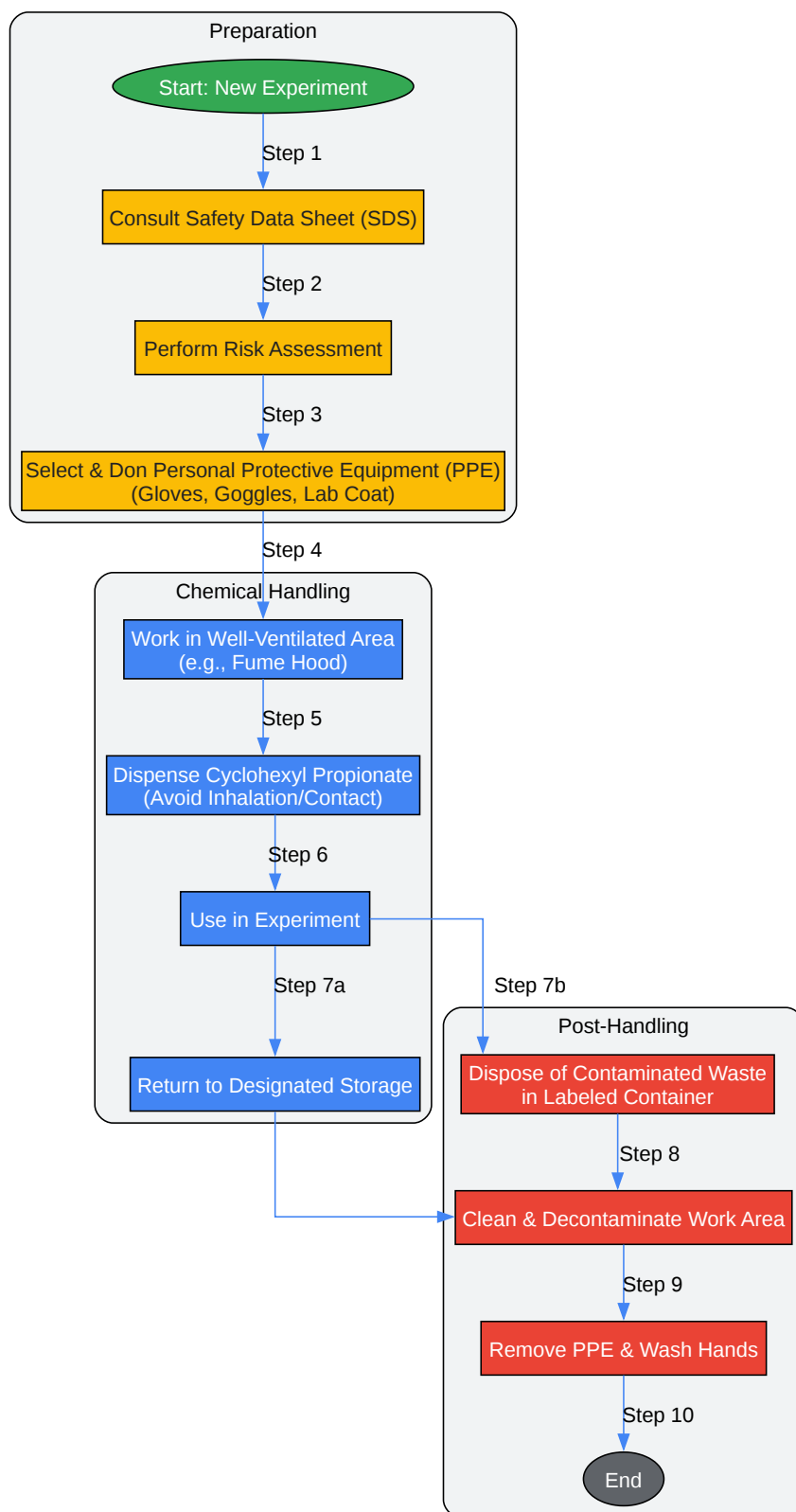
Handling:

- Handle in a well-ventilated place or under a chemical fume hood.[5][11]
- Wear suitable personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[5][11]
- Avoid contact with skin and eyes.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a tightly closed container.[5]

- Keep in a dry, cool, and well-ventilated area.[\[5\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[11\]](#)
- Store apart from foodstuff containers.[\[5\]](#)



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Diagram 1: A logical workflow for the safe handling of **cyclohexyl propionate** in a lab setting.

Section 6: Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[5\]](#)
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[5\]](#)

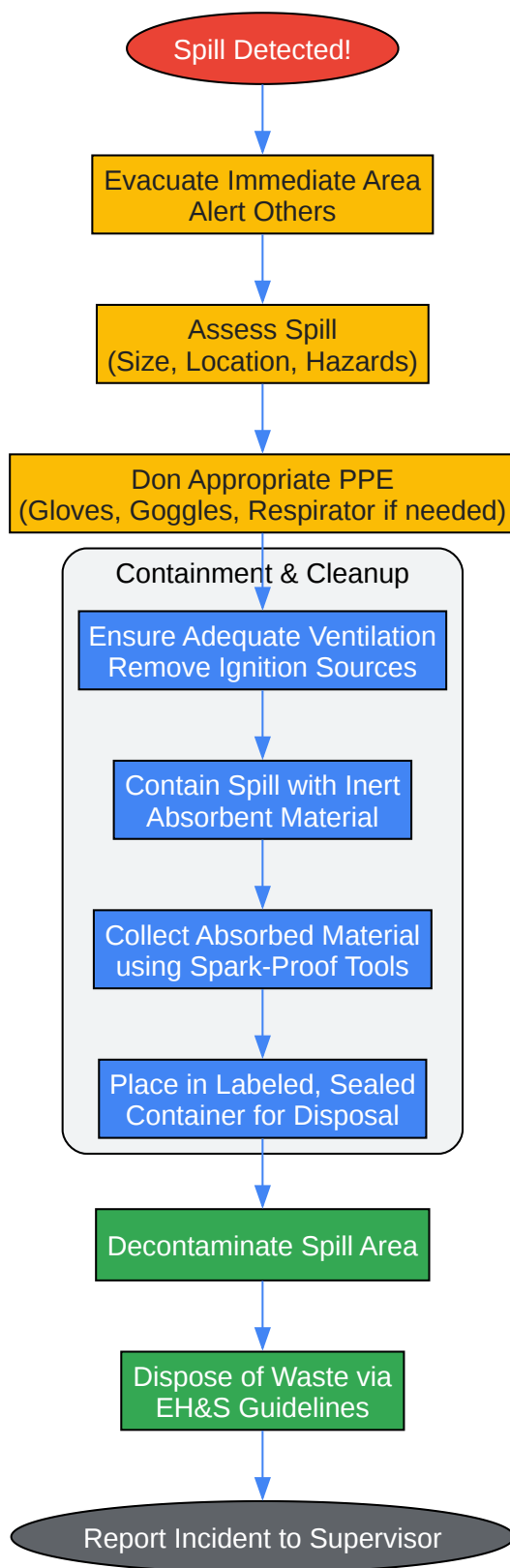
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)
- Unsuitable Media: Do not use a heavy water stream.[\[8\]](#)
- Specific Hazards: The product is a combustible liquid. Vapors may form explosive mixtures with air upon intense heating.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures:

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[5\]](#)
- Remove all sources of ignition.[\[5\]](#)
- Prevent the chemical from entering drains or waterways.[\[5\]](#)
- Contain the spill using inert absorbent material (e.g., sand, earth, vermiculite).[\[8\]](#)

- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[5]



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Diagram 2: A step-by-step protocol for responding to an accidental spill of **cyclohexyl propionate**.

Section 7: Experimental Protocols

While specific experimental protocols for drug development are proprietary, this section outlines a general methodology for the synthesis of **cyclohexyl propionate** and a sensory evaluation protocol, highlighting key safety considerations.

Methodology 1: Synthesis of Cyclohexyl Propionate

Cyclohexyl propionate can be synthesized via the direct esterification of propionic acid and cyclohexanol, catalyzed by an agent like ferric sulfate hydrate under microwave irradiation.[12]

- **Reactant Preparation:** In a designated reaction vessel within a fume hood, combine propionic acid and cyclohexanol. A typical molar ratio might be 3:1 cyclohexanol to propionic acid.[12]
- **Catalyst and Agent Addition:** Add the catalyst (e.g., ferric sulfate hydrate) and a water-carrying agent like cyclohexane.[12]
- **Reaction:** Place the vessel in a microwave reactor. Irradiate at a specified power (e.g., 700 W) for a designated time (e.g., 30 minutes) to drive the reaction to completion.[12] Monitor the reaction temperature and pressure closely.
- **Work-up and Purification:** After cooling the reaction mixture, the catalyst is typically removed by filtration. The resulting solution is then processed, often involving washing with a basic solution to remove unreacted acid, followed by drying and purification via vacuum distillation to isolate the final ester product.[13]
- **Safety:** Throughout this process, all handling of reactants and products must be done in a well-ventilated hood with appropriate PPE. The use of microwave radiation requires specialized equipment and adherence to the manufacturer's safety guidelines.

Methodology 2: Sensory Evaluation Protocol (for Flavor/Fragrance Research)

This protocol outlines steps for determining the flavor profile of **cyclohexyl propionate**.^[14]

- **Stock Solution Preparation:** Prepare a stock solution of high-purity (>99%) **cyclohexyl propionate** in an appropriate solvent (e.g., ethanol) in a fume hood.
- **Sample Preparation:** Create a series of dilutions in deionized, odor-free water. For taste evaluation, a 5% sugar-water solution may be used as the base.^[14]
- **Panelist Evaluation:** Present the samples in coded glass tasting vessels to a panel of trained sensory panelists.
- **Detection Threshold Test:** Use a triangle test (two blanks, one sample) at increasing concentrations to determine the concentration at which 50% of panelists can reliably detect the substance.^[14]
- **Flavor Profile Description:** At a concentration 3-5 times the detection threshold, have panelists individually describe the aroma and flavor attributes using a standardized lexicon of terms (e.g., fruity, waxy, sweet).^[14]

Section 8: Disposal Considerations

Chemical waste must be disposed of in accordance with institutional, local, regional, and national regulations.

- **Waste Disposal:** Dispose of **cyclohexyl propionate** and any contaminated materials in a licensed hazardous-waste disposal facility.^[9] Do not allow the product to enter drains, sewers, or waterways.^[5]
- **Container Disposal:** Empty containers should be treated as hazardous waste and disposed of accordingly. Do not reuse empty containers.

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References

- 1. Cyclohexyl propionate | C₉H₁₆O₂ | CID 61375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CYCLOHEXYL PROPIONATE | 6222-35-1 [chemicalbook.com]
- 3. cyclohexyl propionate, 6222-35-1 [thegoodscentcompany.com]
- 4. Cyclohexyl propionate [webbook.nist.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. vigon.com [vigon.com]
- 8. chemtexusa.com [chemtexusa.com]
- 9. directpcw.com [directpcw.com]
- 10. madarcorporation.com [madarcorporation.com]
- 11. polic-chemical.com [polic-chemical.com]
- 12. Synthesis of Cyclohexyl Propionate Catalyzed by Ferric Sulfate Hydrate Under Microwave Irradiation [zkxb.jsu.edu.cn]
- 13. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 14. benchchem.com [benchchem.com]
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